

crystal structure of alpha-Al₂S₃ vs beta-Al₂S₃

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Compound of Interest

Compound Name: aluminum(III) sulfide

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Introduction to Aluminum Sulfide Polymorphs

Aluminum sulfide (Al₂S₃) is a chemical compound that exists in several crystalline forms, with the alpha (α) and beta (β) phases being the most commonly encountered hexagonal structures. [1] These polymorphs exhibit a wurtzite-like crystal structure, where the fundamental difference lies in the arrangement of lattice vacancies.[1] The aluminum cations (Al³⁺) occupy tetrahedral holes within a hexagonally close-packed framework of sulfide anions (S²⁻).[1] The α -Al₂S₃ phase is the most stable form at room temperature.[1]

Crystallographic Data

The crystallographic data for α -Al₂S₃ and β -Al₂S₃ are summarized in the tables below for direct comparison.

Table 1: Crystal Structure and Lattice Parameters

Parameter	α -Al ₂ S ₃	β -Al ₂ S ₃
Crystal System	Hexagonal	Hexagonal
Space Group	P 6 ₁	P 6 ₃ mc
Lattice Constant a	6.423 Å	3.579 Å
Lattice Constant c	17.83 Å	5.829 Å
Cell Volume	637.3 Å ³	64.5 Å ³
Formula Units (Z)	6	2/3

Note: Data for α -Al₂S₃ is from the Materials Project entry mp-2654, and for β -Al₂S₃ from Wikipedia, which references older literature.

Table 2: Atomic Coordinates for α -Al₂S₃

The atomic positions for α -Al₂S₃ with space group P 6₁ are provided below. In this structure, there are two distinct aluminum sites and three distinct sulfur sites.

Atom	Wyckoff Symbol	x	y	z
Al1	6a	0.657859	0.010443	0.549519
Al2	6a	0.699733	0.005882	0.183931
S1	6a	0.340216	0.343550	0.348284
S2	6a	0.665934	0.958098	0.040316
S3	6a	0.652829	0.698936	0.495302

Source: Materials Project, mp-2654

Detailed atomic coordinates for β -Al₂S₃ are not readily available in recent literature, reflecting its nature as a higher temperature phase that is less extensively characterized than the stable α -form.

Experimental Protocols

Synthesis of α -Al₂S₃

The synthesis of α -Al₂S₃ is typically achieved through a direct and highly exothermic reaction between aluminum and sulfur powders.

Materials:

- Aluminum powder (100 mesh)
- Sulfur powder

- Quartz tube
- Furnace

Procedure:

- Stoichiometric amounts of aluminum and sulfur powders are thoroughly mixed in an inert atmosphere to prevent oxidation. The balanced chemical equation for this synthesis reaction is: $2\text{Al} + 3\text{S} \rightarrow \text{Al}_2\text{S}_3$.
- The mixture is placed in a quartz tube, which is then evacuated and sealed.
- The sealed tube is heated in a furnace. The reaction is highly exothermic, and the temperature can exceed 1100 °C.^[1]
- After the reaction is complete, the tube is allowed to cool down slowly to room temperature. The resulting product is the stable $\alpha\text{-Al}_2\text{S}_3$ phase.

Phase Transformation to $\beta\text{-Al}_2\text{S}_3$

The $\beta\text{-Al}_2\text{S}_3$ phase is obtained by annealing the $\alpha\text{-Al}_2\text{S}_3$ phase at elevated temperatures.

Materials:

- $\alpha\text{-Al}_2\text{S}_3$ powder
- High-temperature furnace
- Inert gas supply (e.g., Argon)

Procedure:

- A sample of $\alpha\text{-Al}_2\text{S}_3$ powder is placed in a crucible suitable for high-temperature applications.
- The crucible is placed in a tube furnace.
- The furnace is purged with an inert gas, such as argon, to prevent oxidation of the aluminum sulfide.

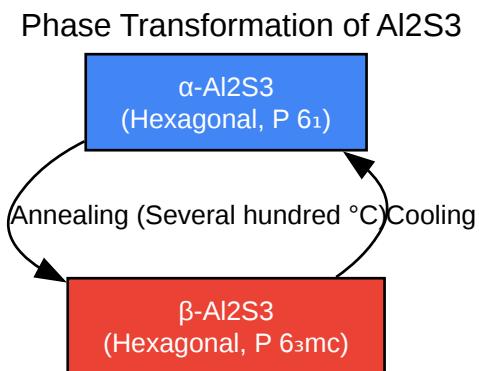
- The sample is heated to several hundred degrees Celsius. The precise temperature for the phase transition to β -Al₂S₃ is in the range of 600-800°C.
- The sample is held at this temperature for a sufficient duration to ensure complete phase transformation.
- The sample is then cooled. The cooling rate may influence the resulting microstructure.

Characterization

X-ray diffraction (XRD) is the primary technique used to identify and differentiate between the α and β phases of Al₂S₃. The distinct space groups and lattice parameters of the two phases result in unique diffraction patterns.

Phase Relationship and Transformation

The relationship between α -Al₂S₃ and β -Al₂S₃ is a temperature-driven phase transition. The α -phase is the thermodynamically stable form at lower temperatures, while the β -phase is formed upon heating. This transformation is reversible, although quenching from high temperatures might retain the β -phase metastably at room temperature.



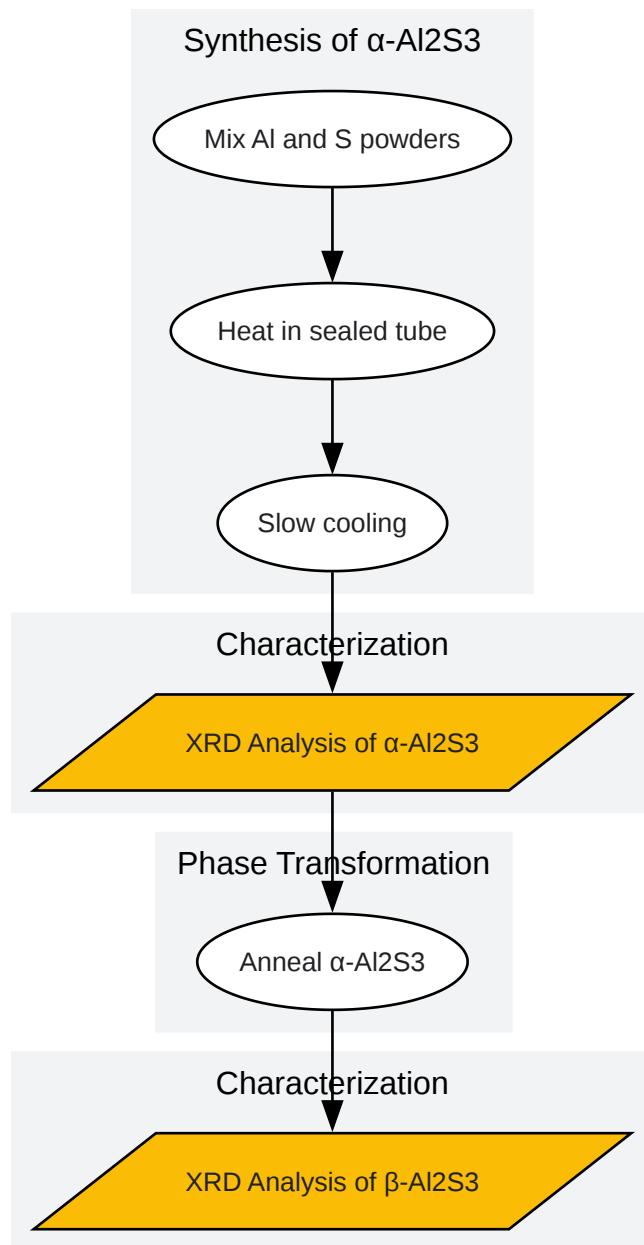
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Caption: Phase transition diagram for α -Al₂S₃ and β -Al₂S₃.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of α -Al₂S₃ and its transformation to β -Al₂S₃.

Synthesis and Characterization Workflow

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References

- 1. researchgate.net [researchgate.net]
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